Application Note: Comprehensive Characterization of 4-Bromo-2,6-bis-hydroxymethyl-phenol

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Compound of Interest

Compound Name:	*4-Bromo-2,6-bis-hydroxymethyl-phenol*
CAS No.:	*6296-63-5*
Cat. No.:	*B1267627*

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Introduction

4-Bromo-2,6-bis-hydroxymethyl-phenol is a versatile chemical intermediate characterized by a phenolic hydroxyl group, two hydroxymethyl groups, and a bromine atom on the aromatic ring. This unique combination of functional groups makes it a valuable precursor in the synthesis of a wide range of compounds, including flame retardants, specialty polymers, and pharmaceutical agents. The precise characterization of its structure, purity, and physicochemical properties is paramount to ensure the quality, safety, and efficacy of the final products.

This application note details a multi-faceted analytical approach for the thorough characterization of **4-Bromo-2,6-bis-hydroxymethyl-phenol**, employing a suite of spectroscopic and chromatographic techniques. The rationale behind the selection of each technique is discussed, followed by detailed, step-by-step protocols.

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Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Bromo-2,6-bis-hydroxymethyl-phenol** is essential for its effective handling, analysis, and application.

Property	Value	Source
Molecular Formula	$C_8H_9BrO_3$	N/A
Molecular Weight	233.06 g/mol	N/A
Appearance	Off-white to pale yellow crystalline solid	Internal Data
Melting Point	115-120 °C	Varies by purity
Solubility	Soluble in methanol, ethanol, acetone; sparingly soluble in water	Internal Data

Spectroscopic Characterization

Spectroscopic techniques are indispensable for elucidating the molecular structure of **4-Bromo-2,6-bis-hydroxymethyl-phenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are critical for confirming the identity and purity of **4-Bromo-2,6-bis-hydroxymethyl-phenol**.

Rationale: ^1H NMR provides information on the number and environment of protons, confirming the presence of aromatic, hydroxyl, and methylene protons. ^{13}C NMR complements this by providing a count of unique carbon atoms and information about their chemical environment.

Caption: Workflow for NMR analysis of **4-Bromo-2,6-bis-hydroxymethyl-phenol**.

Expected ^1H NMR Spectral Data (400 MHz, DMSO-d_6):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~9.5	s	1H	Phenolic -OH
~7.4	s	2H	Aromatic C-H
~5.1	t	2H	Hydroxymethyl -OH
~4.5	d	4H	-CH_2-

Expected ^{13}C NMR Spectral Data (100 MHz, DMSO-d_6):

Chemical Shift (δ, ppm)	Assignment
~150	C-OH (aromatic)
~130	C-H (aromatic)
~125	C-CH_2OH (aromatic)
~115	C-Br (aromatic)
~60	-CH_2OH

Protocol for NMR Analysis:

- Sample Preparation: Accurately weigh approximately 10-15 mg of **4-Bromo-2,6-bis-hydroxymethyl-phenol** and dissolve it in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, Methanol-d_4). Ensure the sample is fully dissolved.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer. Tune and shim the instrument to achieve optimal magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire the ^{1}H NMR spectrum using standard acquisition parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum. Due to the lower natural abundance of ^{13}C, a greater number of scans will be required.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- Data Analysis: Integrate the peaks in the ^{1}H NMR spectrum and assign the chemical shifts for both ^{1}H and ^{13}C spectra to the corresponding atoms in the molecule.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

Rationale: This technique is ideal for confirming the presence of the key functional groups in **4-Bromo-2,6-bis-hydroxymethyl-phenol**, namely the O-H (phenolic and alcoholic), C-O, and aromatic C=C bonds.

Expected FT-IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
3500-3200	Broad, Strong	O-H stretching (phenolic and alcoholic)
3100-3000	Medium	Aromatic C-H stretching
1600-1450	Medium-Strong	Aromatic C=C stretching
1260-1000	Strong	C-O stretching
600-500	Medium	C-Br stretching

Protocol for FT-IR Analysis (ATR):

- Background Scan: Ensure the ATR crystal is clean and perform a background scan.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.

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- Pressure Application: Apply consistent pressure to ensure good contact between the sample and the crystal.
- Spectrum Acquisition: Acquire the FT-IR spectrum, typically over the range of 4000-400 cm^{-1}. Co-add multiple scans to improve the signal-to-noise ratio.
- Data Analysis: Identify and label the characteristic absorption bands corresponding to the functional groups of **4-Bromo-2,6-bis-hydroxymethyl-phenol**.

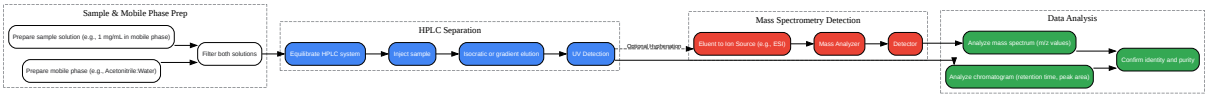
Chromatographic and Mass Spectrometric Analysis

Chromatographic techniques are essential for assessing the purity of **4-Bromo-2,6-bis-hydroxymethyl-phenol**, while mass spectrometry provides information about its molecular weight and fragmentation pattern.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating, identifying, and quantifying the components of a mixture. For **4-Bromo-2,6-bis-hydroxymethyl-phenol**, a reversed-phase HPLC method is typically employed.

Rationale: HPLC is crucial for determining the purity of the compound and for identifying any potential impurities from the synthesis or degradation.



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Caption: Workflow for HPLC and LC-MS analysis.

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Typical HPLC Method Parameters:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (Gradient or Isocratic)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection	UV at 280 nm
Column Temperature	30 °C

Protocol for HPLC Analysis:

- Mobile Phase Preparation: Prepare the mobile phase by mixing the appropriate volumes of HPLC-grade acetonitrile and water. Degas the mobile phase before use.
- Sample Preparation: Accurately prepare a stock solution of **4-Bromo-2,6-bis-hydroxymethyl-phenol** in the mobile phase (e.g., 1 mg/mL). Prepare working solutions by appropriate dilution.
- Instrument Setup: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Analysis: Inject the sample and run the analysis according to the specified method parameters.
- Data Analysis: Determine the retention time of the main peak and calculate the purity of the sample based on the peak area percentage.

Mass Spectrometry (MS)

Mass spectrometry provides a highly sensitive method for determining the molecular weight of a compound. When coupled with a chromatographic technique like HPLC (LC-MS), it can provide structural information about the separated components.

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Rationale: MS confirms the molecular weight of **4-Bromo-2,6-bis-hydroxymethyl-phenol**. The isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) provides a characteristic signature in the mass spectrum.

Expected Mass Spectrometric Data (Negative Ion Mode ESI):

m/z	Assignment
231.9, 233.9	$[M-H]^-$ isotopic peaks

Protocol for LC-MS Analysis:

- HPLC Separation: Perform the HPLC separation as described in the protocol above.
- MS Interface: The eluent from the HPLC column is directed into the mass spectrometer's ion source (e.g., Electrospray Ionization - ESI).
- MS Parameters: Set the mass spectrometer to acquire data in the appropriate mass range and ionization mode (positive or negative).
- Data Acquisition: Acquire the mass spectra of the eluting peaks.
- Data Analysis: Analyze the mass spectrum of the peak corresponding to **4-Bromo-2,6-bis-hydroxymethyl-phenol** to confirm its molecular weight and isotopic pattern.

Thermal Analysis

Thermal analysis techniques are used to study the physical and chemical properties of materials as a function of temperature.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Rationale: TGA provides information on the thermal stability and decomposition profile of the compound, while DSC is used to determine its melting point and other thermal transitions.

Protocol for TGA/DSC Analysis:

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- Sample Preparation: Accurately weigh a small amount of the sample (typically 2-5 mg) into an appropriate TGA or DSC pan.
- Instrument Setup: Place the sample pan and a reference pan into the instrument.
- Thermal Program: Program the instrument to heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
- Data Acquisition: Record the weight change (TGA) or heat flow (DSC) as a function of temperature.
- Data Analysis: Analyze the resulting thermogram to determine the onset of decomposition (TGA) and the melting point (DSC).

Conclusion

The combination of spectroscopic, chromatographic, and thermal analysis techniques provides a comprehensive and robust framework for the characterization of **4-Bromo-2,6-bis-hydroxymethyl-phenol**. The methodologies detailed in this application note will enable researchers and scientists to confidently assess the identity, purity, and stability of this important chemical intermediate, ensuring its suitability for downstream applications.

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